

Safe Disposal of 5-Norbornene-2-methanol: A Procedural Guide

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Compound of Interest

Compound Name: 5-Norbornene-2-methanol

Cat. No.: B8022476

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is paramount to ensuring laboratory safety and environmental compliance. This guide provides a detailed, step-by-step procedure for the safe disposal of **5-Norbornene-2-methanol**, a combustible and hazardous chemical. Adherence to these protocols is essential to mitigate risks and maintain a safe working environment.

Immediate Safety and Handling Precautions

5-Norbornene-2-methanol is a combustible liquid that is harmful if swallowed, inhaled, or absorbed through the skin.[1] It can also cause skin and eye irritation. Therefore, all handling and disposal procedures must be conducted in a well-ventilated area, preferably within a chemical fume hood.[2][3] Personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, must be worn at all times.[4]

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **5-Norbornene-2-methanol**, which are critical for its safe handling and storage.

Property	Value
Molecular Formula	C ₈ H ₁₂ O
Molecular Weight	124.18 g/mol
Appearance	Colorless to yellow liquid
Density	1.027 g/mL at 25 °C
Boiling Point	97 °C at 20 mmHg
Flash Point	87 °C (188.6 °F) - closed cup[4]
Storage Class	10 - Combustible liquids[4]

Step-by-Step Disposal Protocol

The recommended procedure for the disposal of **5-Norbornene-2-methanol** is through a licensed hazardous waste disposal company.[5] Under no circumstances should this chemical be disposed of down the drain or in regular trash.[1][2]

1. Waste Collection and Segregation:

- Collect waste **5-Norbornene-2-methanol** in a dedicated, properly labeled, and sealed container. The container must be compatible with the chemical.
- Do not mix **5-Norbornene-2-methanol** waste with other chemical waste streams, particularly oxidizing agents, bases, and strong reducing agents, to avoid potentially hazardous reactions.[1]

2. Container Labeling:

- Clearly label the waste container with the words "Hazardous Waste," the full chemical name "**5-Norbornene-2-methanol**," and the associated hazards (e.g., "Combustible," "Harmful").

3. Temporary Storage:

- Store the sealed waste container in a cool, dry, and well-ventilated area designated for hazardous waste.[5]
- The storage area should be away from sources of ignition such as heat, sparks, and open flames.[3]

- Ensure the storage area has secondary containment to manage any potential leaks.

4. Spill Management:

- In the event of a spill, immediately remove all sources of ignition.[1]
- Contain the spill using a non-combustible absorbent material such as sand, earth, or vermiculite.[1][5]
- Collect the absorbed material into a separate, sealed container for hazardous waste disposal.
- Clean the spill area thoroughly.

5. Arranging for Disposal:

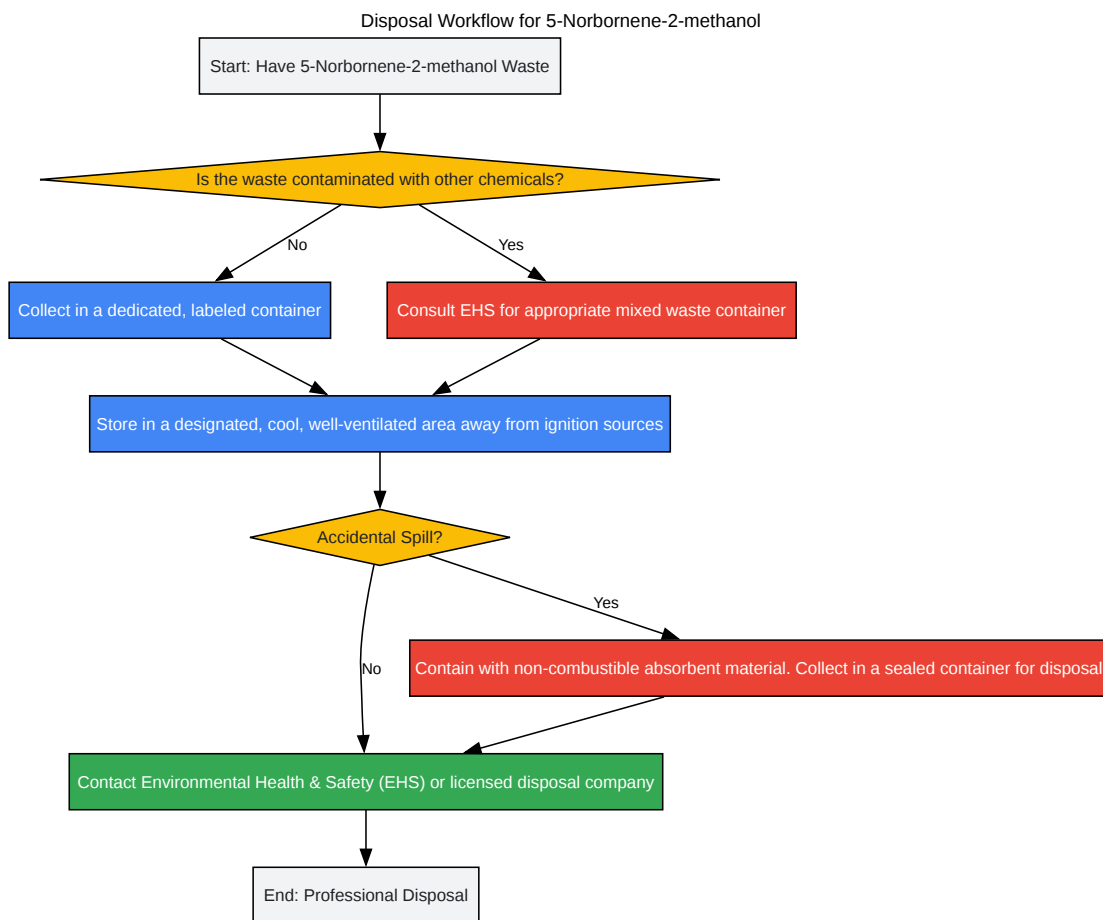
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company to arrange for pickup and proper disposal of the waste.
- Provide the disposal company with a complete and accurate description of the waste.

6. Disposal of Empty Containers:

- Uncleaned, empty containers should be treated as hazardous waste and disposed of in the same manner as the chemical itself.[5] They should be sealed and properly labeled.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **5-Norbornene-2-methanol**.



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